

Proper Disposal of 2-Benzylxy-1,3-propanediol: A Comprehensive Guide

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Compound of Interest

Compound Name: **2-Benzylxy-1,3-propanediol**

Cat. No.: **B125460**

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For researchers, scientists, and drug development professionals, the safe and compliant disposal of chemical waste is a critical aspect of laboratory operations. This guide provides detailed, step-by-step procedures for the proper disposal of **2-Benzylxy-1,3-propanediol** (CAS RN: 14690-00-7), ensuring the safety of personnel and the protection of the environment. Adherence to these protocols is essential for maintaining a safe laboratory and complying with regulatory standards.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is imperative to handle **2-Benzylxy-1,3-propanediol** with appropriate personal protective equipment (PPE). This compound is classified as a combustible solid and is considered highly hazardous to water (Water Hazard Class 3).^[1]

Recommended Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).
- Respiratory Protection: In case of dust formation or inadequate ventilation, use a NIOSH-approved respirator.
- Protective Clothing: A lab coat or other protective garments to prevent skin contact.

In the event of a spill, immediately contain the material using an inert absorbent such as sand or vermiculite.[\[2\]](#) The collected material should then be placed in a clearly labeled, sealed container for hazardous waste disposal. Avoid allowing the substance to enter drains or waterways.

Summary of Chemical and Physical Properties

A clear understanding of the chemical and physical properties of **2-Benzylxy-1,3-propanediol** is fundamental to its safe handling and disposal.

Property	Value
CAS Number	14690-00-7
Molecular Formula	C ₁₀ H ₁₄ O ₃
Molecular Weight	182.22 g/mol
Appearance	White to off-white waxy solid
Melting Point	38-40 °C
Boiling Point	185-187 °C @ 10 mmHg
Flash Point	> 230 °F (> 110 °C)
Solubility	Sparingly soluble in chloroform and methanol
Storage Class	11 (Combustible Solids)

Sources:[\[1\]](#)[\[3\]](#)[\[4\]](#)

Step-by-Step Disposal Protocol

The recommended procedure for the disposal of **2-Benzylxy-1,3-propanediol** is to treat it as hazardous chemical waste. Direct disposal into laboratory sinks or regular trash is strictly prohibited.

- Waste Identification and Segregation:

- Identify the waste as solid or liquid chemical waste. If dissolved in a solvent, the solvent's hazards must also be considered.
- Segregate waste containing **2-Benzylxy-1,3-propanediol** from other waste streams to avoid incompatible mixtures.
- Container Selection and Labeling:
 - Select a robust, leak-proof, and chemically compatible container for waste collection. The original product container, if in good condition, is a suitable option.
 - Clearly label the container with the words "Hazardous Waste" and the full chemical name: "**2-Benzylxy-1,3-propanediol**".
 - Include the CAS number (14690-00-7) and the approximate quantity of the waste.
 - Indicate the date when the first waste was added to the container.
- Waste Accumulation and Storage:
 - Store the sealed waste container in a designated and well-ventilated hazardous waste accumulation area.
 - Ensure the storage area is away from sources of ignition and incompatible materials, such as strong oxidizing agents.
- Arranging for Professional Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor to arrange for pickup and disposal.
 - Provide the EHS office or contractor with accurate information about the waste composition.

Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **2-Benzylxy-1,3-propanediol**.

Disposal Workflow for 2-Benzylxy-1,3-propanediol

Waste 2-Benzylxy-1,3-propanediol Generated

Wear Appropriate PPE
(Goggles, Gloves, Lab Coat)

Identify Waste Form
(Solid, Liquid, or Mixed)

Segregate from
Incompatible Waste

Select Leak-Proof,
Compatible Container

Label as 'Hazardous Waste'
with Chemical Name and CAS RN

Store in Designated,
Ventilated Accumulation Area

Contact EHS or Licensed
Waste Disposal Contractor

Professional Disposal
(e.g., Incineration)

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Caption: Decision workflow for the proper disposal of **2-Benzylxy-1,3-propanediol** waste.

By following these detailed procedures, laboratory professionals can ensure the safe and environmentally responsible disposal of **2-Benzylxy-1,3-propanediol**, fostering a culture of safety and regulatory compliance within their research and development activities. Always consult your institution's specific guidelines and the most current regulatory requirements.

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